

An In-depth Technical Guide to the Thermochemical Properties of 1,6-Dibromohexane

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Compound of Interest

Compound Name: 1,6-Dibromohexane

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This technical guide provides a comprehensive overview of the core thermochemical properties of **1,6-dibromohexane** (CAS No: 629-03-8), a versatile building block in organic synthesis. This document collates available data on its fundamental thermodynamic parameters, details the experimental methodologies for their determination, and presents logical workflows for these experimental processes.

Core Thermochemical Data

The following tables summarize the key thermochemical and physical properties of **1,6-dibromohexane**. While much of the critically evaluated data is held in curated databases, this guide indicates their availability from authoritative sources such as the NIST/TRC Web Thermo Tables.

Table 1: Fundamental Thermochemical Properties of **1,6-Dibromohexane**

Property	Symbol	Value	Source
Standard Enthalpy of Formation (Gas)	$\Delta_f H^\circ(g)$	Data available	Cheméo[1]
Standard Enthalpy of Vaporization	$\Delta_{\text{vap}} H^\circ$	Data available	NIST/TRC Web Thermo Tables
Liquid Phase Heat Capacity	$C_p(l)$	Data available	Cheméo, NIST/TRC Web Thermo Tables[1]
Ideal Gas Heat Capacity	$C_p(g)$	Data available	NIST/TRC Web Thermo Tables
Standard Entropy (Ideal Gas)	$S^\circ(g)$	Data available	Contact author for details
Excess Enthalpy	HE	Data available	PubChem, SpringerMaterials[2]
Heat of Solution	$\Delta_{\text{sol}} H$	Data available	PubChem, SpringerMaterials[2]

Table 2: Physical Properties of **1,6-Dibromohexane**

Property	Value	Conditions	Source
Molecular Formula	$C_6H_{12}Br_2$		
Molecular Weight	243.97 g/mol		
Melting Point	-2 to -2.5 °C		
Boiling Point	243 °C	at 1 atm	[3]
Density	1.586 g/mL	at 25 °C	
Vapor Pressure	<1 hPa	at 20 °C	[3]

Experimental Protocols for Thermochemical Analysis

The determination of the thermochemical properties of **1,6-dibromohexane** relies on precise calorimetric and analytical techniques. The following sections detail the methodologies for key experimental procedures.

Determination of Liquid Heat Capacity ($C_p(l)$) by Differential Scanning Calorimetry (DSC)

The heat capacity of liquid **1,6-dibromohexane** can be accurately measured using Differential Scanning Calorimetry, following a procedure based on the ASTM E1269 standard.

Methodology:

- **Calibration:** The DSC instrument is first calibrated for temperature and heat flow using certified standards, such as indium and sapphire.
- **Sample Preparation:** A small, accurately weighed sample of **1,6-dibromohexane** (typically 5-15 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Experimental Runs:** A three-step procedure is employed:
 - **Baseline Run:** The DSC is run with two empty pans to obtain a baseline heat flow curve.
 - **Sapphire Run:** A sapphire standard of known mass is placed in the sample pan, and the experiment is repeated to determine the heat capacity calibration factor (K_{Cp}) as a function of temperature.
 - **Sample Run:** The sapphire is replaced with the **1,6-dibromohexane** sample pan, and the experiment is run under the same conditions.
- **Thermal Program:** A typical program involves equilibrating the sample at a starting temperature (e.g., 25 °C), followed by heating at a constant rate (e.g., 10-20 °C/min) over the desired temperature range.
- **Calculation:** The heat flow (dq/dt) is measured as the differential thermal power between the sample and reference pans. The specific heat capacity (C_p) is calculated using the following equation:

$$C_p = (dq/dt) / (m * \beta)$$

where:

- dq/dt is the heat flow
- m is the mass of the sample
- β is the heating rate

Determination of Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) by Vapor Pressure Measurement

The enthalpy of vaporization can be determined by measuring the vapor pressure of **1,6-dibromohexane** at different temperatures and applying the Clausius-Clapeyron equation. A static or dynamic method can be used.

Static Method Methodology:

- **Apparatus:** A thermostatted vessel connected to a pressure transducer and a vacuum line.
- **Sample Preparation:** A pure sample of **1,6-dibromohexane** is degassed to remove any dissolved air by several freeze-pump-thaw cycles.
- **Measurement:** The sample is introduced into the vessel, which is then evacuated. The vessel is immersed in a constant-temperature bath, and the system is allowed to reach equilibrium. The vapor pressure at that temperature is recorded.
- **Data Collection:** The measurement is repeated at various temperatures.
- **Analysis:** The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$). The enthalpy of vaporization is calculated from the slope of the resulting line, as described by the Clausius-Clapeyron equation:

$$d(\ln P)/d(1/T) = -\Delta_{\text{vap}}H/R$$

where:

- P is the vapor pressure
- T is the absolute temperature
- R is the ideal gas constant

Determination of Enthalpy of Combustion ($\Delta_c H^\circ$) by Bomb Calorimetry

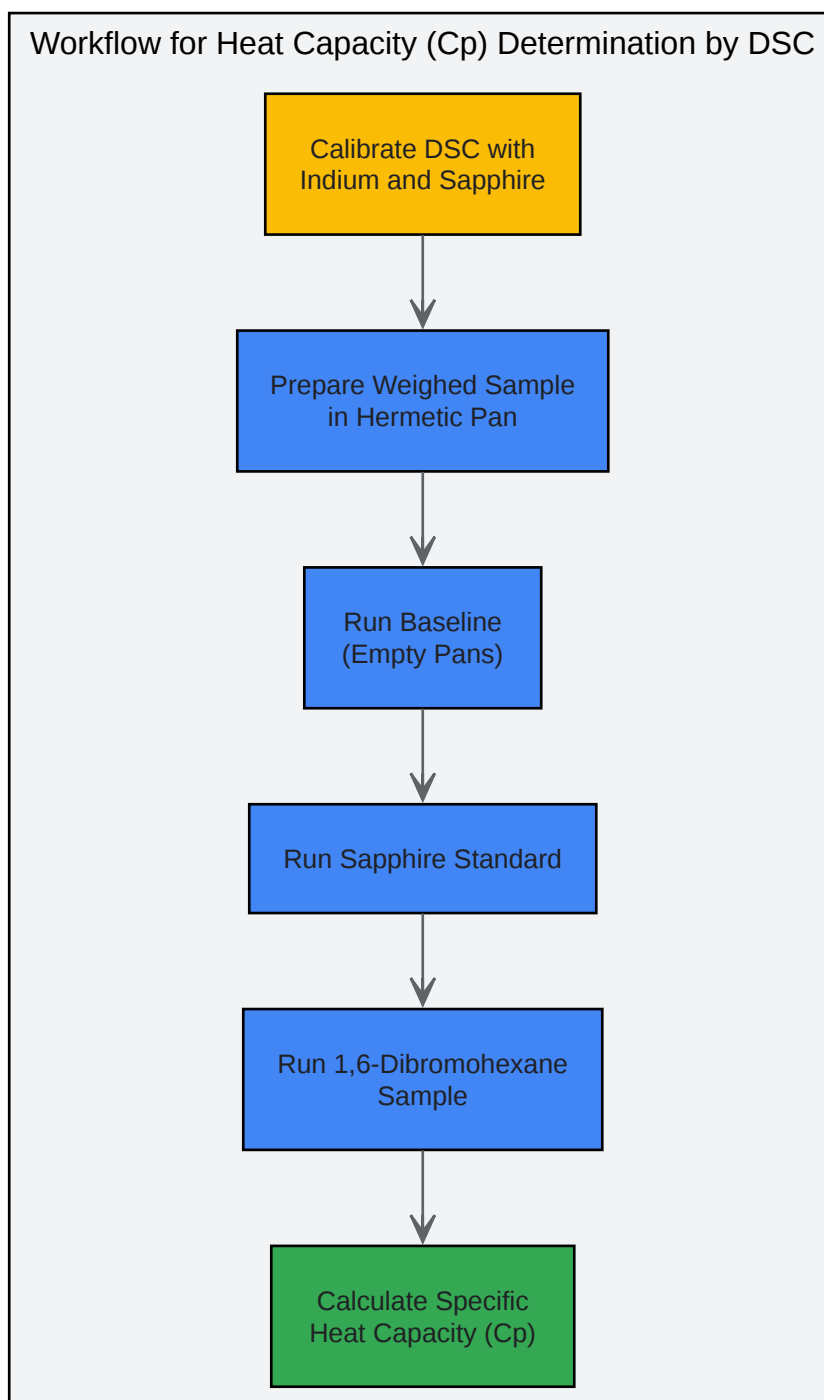
The standard enthalpy of combustion is determined using an isoperibol bomb calorimeter. For a liquid bromoalkane, special considerations are necessary to ensure complete combustion and to account for the final state of bromine.

Methodology:

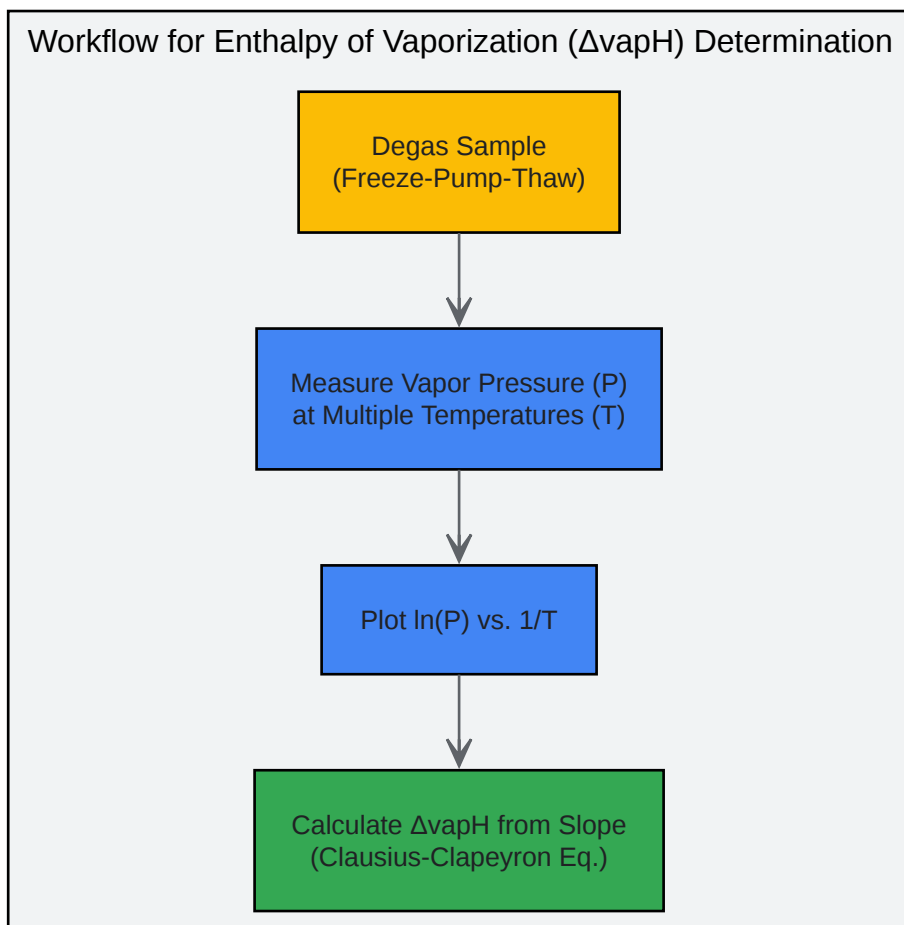
- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined by combusting a certified standard, typically benzoic acid.
- **Sample Preparation:** A known mass of **1,6-dibromohexane** is placed in a quartz crucible. To aid combustion, a known mass of a hydrocarbon oil (with a known enthalpy of combustion) may be added. A reducing agent, such as a solution of arsenious oxide, is often added to the bomb to ensure that all bromine is converted to bromide ions in the final aqueous solution.
- **Combustion:** The sealed bomb is filled with high-purity oxygen to a pressure of approximately 30 atm. The bomb is then placed in the calorimeter, which is filled with a known amount of water. The sample is ignited, and the temperature change of the water is precisely measured.
- **Analysis of Products:** After combustion, the contents of the bomb are analyzed to determine the amount of nitric acid formed (from residual nitrogen in the bomb) and to confirm the complete conversion of bromine to bromide.
- **Calculation:** The total heat released is calculated from the temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of combustion of the auxiliary oil, the fuse wire, and the formation of nitric acid. The standard enthalpy of combustion of **1,6-dibromohexane** is then calculated from the corrected heat release and the mass of the sample.

Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental procedures described above.

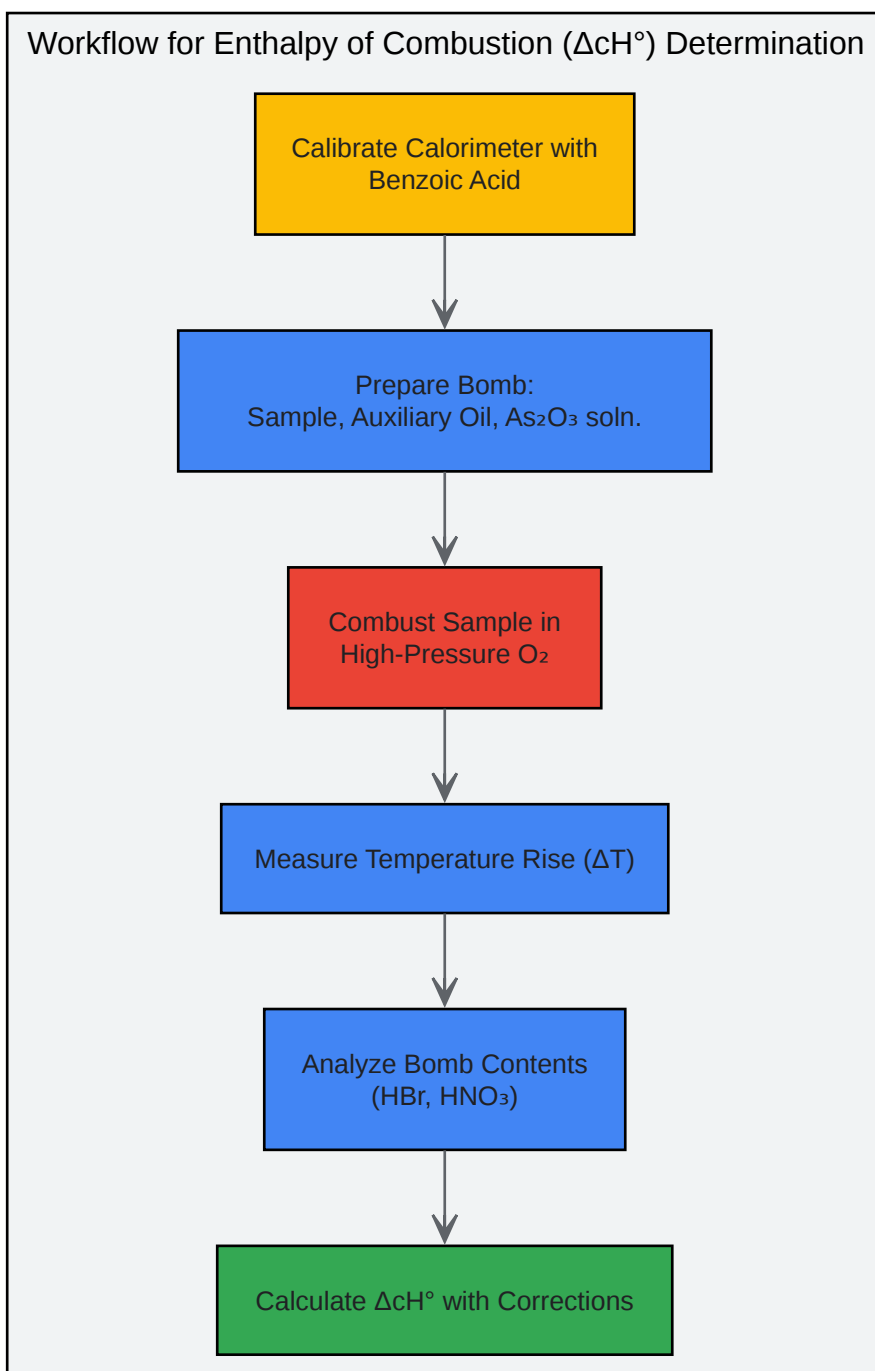


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Workflow for Heat Capacity (C_p) Determination by DSC

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Workflow for Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) Determination



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Workflow for Enthalpy of Combustion ($\Delta_c H^\circ$) Determination

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